Benzohydrazide Derivatives: A Technical Guide to Biological Potential and Synthetic Optimization

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Compound of Interest

Compound Name:	*2-(hydroxymethyl)-N'-phenylbenzohydrazide*
CAS No.:	*114068-91-6*
Cat. No.:	*B171349*

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Executive Summary

This technical guide analyzes the benzohydrazide scaffold, a privileged structure in medicinal chemistry defined by the pharmacophore -C(=O)NHNH-. Its versatility arises from the ability to act as a rigid linker that facilitates hydrogen bonding with biological targets (enzymes, receptors, and DNA). This guide details the structure-activity relationships (SAR), synthetic pathways, and validated experimental protocols for researchers developing next-generation antimicrobial, anticancer, and anti-inflammatory agents.

Chemical Basis & Structure-Activity Relationship (SAR)

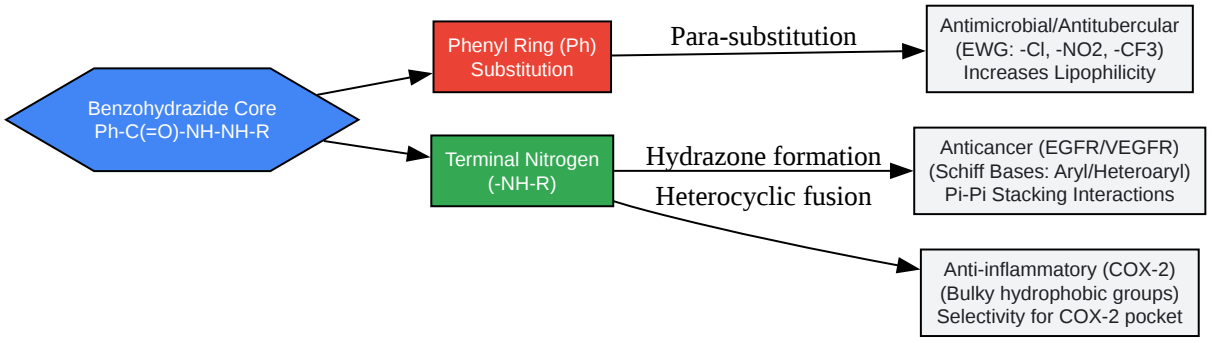
The benzohydrazide moiety functions as a bidentate ligand and a hydrogen bond donor/acceptor. Its biological activity is heavily modulated by substitutions on the phenyl ring and the terminal nitrogen.

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Core Pharmacophore Dynamics

- Linker Rigidity: The amide-like backbone restricts conformational freedom, orienting the side chains (R-groups) into specific receptor pockets (e.g., the hydrophobic channel of COX-2 or the ATP-binding site of EGFR).
- Electronic Effects:
  - Electron-Withdrawing Groups (EWGs): Substituents like -Cl, -NO2, or -CF3 at the para position of the phenyl ring typically enhance antimicrobial and antitubercular activity by increasing lipophilicity and cell wall penetration.
  - Electron-Donating Groups (EDGs): Groups like -OCH3 or -OH often improve antioxidant capacity and solubility.
- Schiff Base Formation: Condensing the terminal -NH2 with aromatic aldehydes creates hydrazone derivatives. This extension is critical for anticancer activity, providing a "tail" that can interact with distal residues in kinase domains.

Visualization: SAR Optimization Map



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Figure 1: Strategic substitution patterns for optimizing benzohydrazide biological activity.

Therapeutic Applications & Mechanisms[1]

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Anticancer Activity (EGFR & Tubulin Targeting)

Benzohydrazide-hydrazone hybrids have emerged as potent inhibitors of receptor tyrosine kinases.

- Mechanism: These derivatives function as ATP-competitive inhibitors. For example, the dihydropyrazole-benzohydrazide hybrid Compound H20 has demonstrated an IC50 of 0.08 µM against EGFR.[1] The hydrazide linker forms hydrogen bonds with the hinge region amino acids (e.g., Met793 in EGFR), while the aromatic tails engage in pi-pi stacking with the gatekeeper residues.
- Cell Cycle Arrest: Treatment often leads to accumulation in the G2/M phase, indicating interference with tubulin polymerization, similar to colchicine binding.

Antimicrobial & Antitubercular Activity

The scaffold is highly effective against Mycobacterium tuberculosis (Mtb).[2]

- Target: The enoyl acyl carrier protein reductase (InhA), essential for mycolic acid biosynthesis (cell wall construction).
- Key Insight: 3,4,5-trimethoxybenzohydrazide derivatives (e.g., Compound T1) mimic the substrate of InhA, blocking the binding pocket.
- Bacterial Resistance: Hybridizing benzohydrazides with 4-aminoquinoline (e.g., Compound HD6) has shown synergistic effects against MRSA and P. aeruginosa, reducing the Minimum Inhibitory Concentration (MIC) to 8–16 µg/mL.

Anti-inflammatory (COX-2 Inhibition)[4]

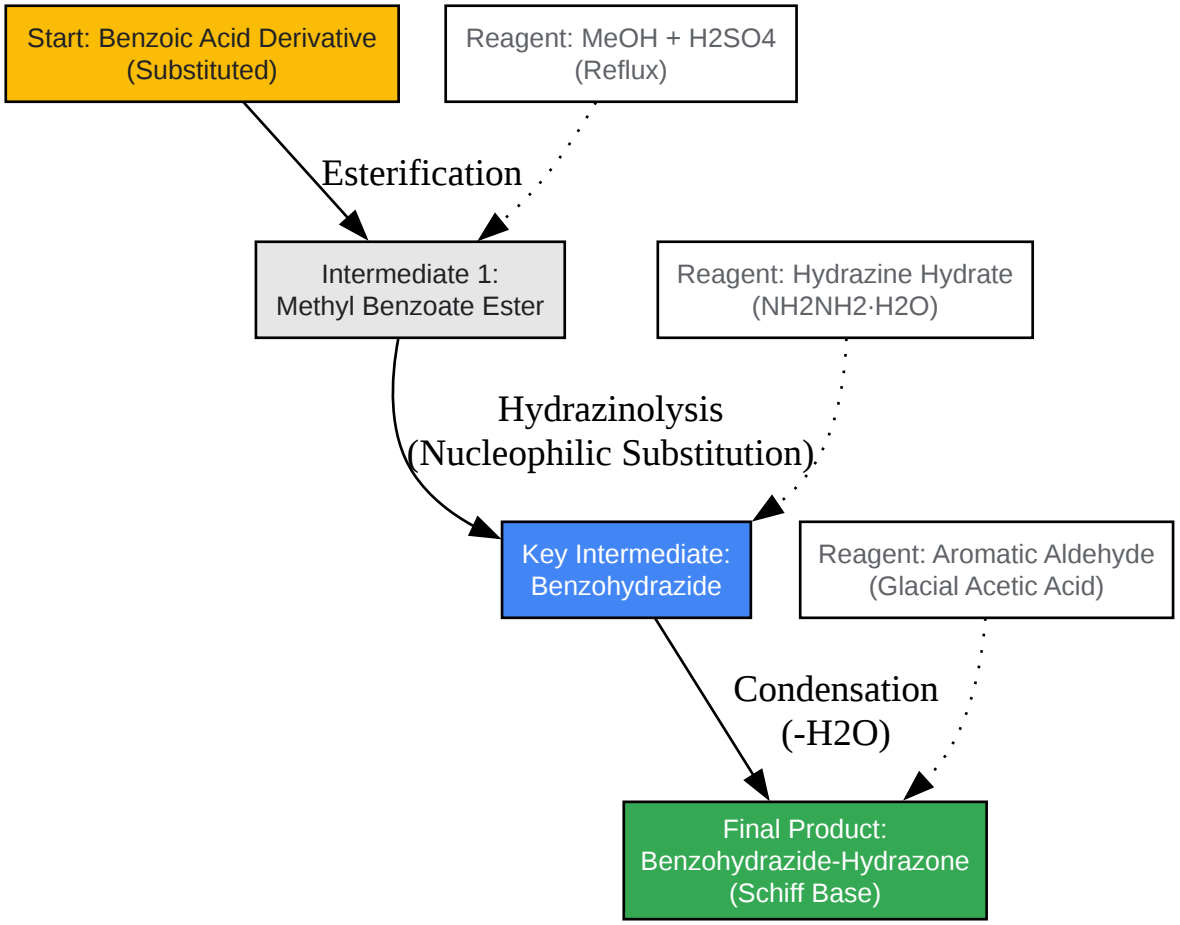
- Selectivity: Unlike traditional NSAIDs, specific benzohydrazide derivatives (e.g., Compound 9d) show dual inhibition of COX-2 and 5-LOX. The bulky hydrazide structure prevents entry into the smaller COX-1 channel but fits the larger hydrophobic pocket of COX-2, reducing gastric side effects.

Synthetic Optimization Pathway

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The synthesis of biologically active benzohydrazides generally follows a robust 3-step protocol. This pathway is preferred for its high yield and ease of purification.

Visualization: Synthesis Workflow



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Figure 2: Standard synthetic route for benzohydrazide-hydrazone derivatives.

Validated Experimental Protocols

Chemical Synthesis: General Procedure for Benzohydrazides

Objective: Synthesis of 4-methoxybenzohydrazide.

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- Esterification: Dissolve 4-methoxybenzoic acid (0.01 mol) in absolute methanol (20 mL). Add conc. H_2SO_4 (0.5 mL) dropwise. Reflux for 6–8 hours. Neutralize with $NaHCO_3$, extract with ethyl acetate, and evaporate to obtain the methyl ester.
- Hydrazinolysis: Dissolve the ester (0.01 mol) in ethanol (20 mL). Add hydrazine hydrate (99%, 0.05 mol) slowly.
- Reflux: Heat the mixture at reflux temperature (78°C) for 4–6 hours. Monitor progress via TLC (Ethyl acetate:Hexane 1:1).[3]
- Isolation: Cool the reaction mixture to room temperature. Pour into ice-cold water. The solid benzohydrazide precipitates.
- Purification: Filter the solid and recrystallize from ethanol to yield pure crystals (Yield >80%).

Biological Assay: In Vitro Cytotoxicity (MTT Assay)

Objective: Determine IC50 against cancer cell lines (e.g., A549, MCF-7).

- Seeding: Seed cells in 96-well plates at a density of

  cells/well in DMEM media. Incubate for 24h at 37°C/5% CO_2.
- Treatment: Dissolve the benzohydrazide derivative in DMSO. Prepare serial dilutions (0.1 µM to 100 µM). Add to wells (triplicate). Keep DMSO concentration <0.1%.
- Incubation: Incubate for 48 hours.
- Labeling: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4 hours until purple formazan crystals form.
- Solubilization: Remove media carefully. Add 100 µL DMSO to dissolve crystals.
- Measurement: Measure absorbance at 570 nm using a microplate reader.
- Calculation:

  . Plot dose-response curve to calculate IC50.

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Biological Assay: Minimum Inhibitory Concentration (MIC)

Objective: Evaluate antibacterial activity against S. aureus or M. tuberculosis.

- Preparation: Prepare stock solution of the compound in DMSO (1 mg/mL).
- Dilution: Use a 96-well microtiter plate. Add 100 µL of sterile Mueller-Hinton broth. Perform two-fold serial dilutions.
- Inoculation: Add 10 µL of bacterial suspension (

  CFU/mL) to each well.
- Controls: Include a Positive Control (Ciprofloxacin) and Negative Control (Sterile broth + DMSO).
- Incubation: Incubate at 37°C for 24h (bacteria) or 7 days (Mtb).
- Readout: The MIC is the lowest concentration showing no visible turbidity. For Mtb, use Resazurin dye (blue to pink color change indicates growth).

Future Perspectives & Challenges

- Solubility: Many potent benzohydrazide derivatives suffer from poor aqueous solubility. Future work must focus on salt formation or nano-encapsulation.
- Selectivity: While COX-2 selectivity is achievable, off-target kinase inhibition remains a risk in anticancer development. Kinome profiling is recommended for lead compounds.
- Hybridization: The most promising trend is "molecular hybridization"—combining benzohydrazides with quinolines, pyrazoles, or coumarins to tackle multi-drug resistant (MDR) pathogens.

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